

Temperature stability of Tetrasodium glutamate diacetate for high-temperature applications

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Compound of Interest

Compound Name: Tetrasodium glutamate diacetate

Cat. No.: B611306

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Technical Support Center: Tetrasodium Glutamate Diacetate (GLDA)

This technical support center provides troubleshooting guidance and frequently asked questions regarding the temperature stability of **Tetrasodium Glutamate Diacetate** (GLDA) for high-temperature applications. This resource is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the known thermal stability of **Tetrasodium Glutamate Diacetate** (GLDA)?

A1: Based on available data, GLDA has a reported melting point of 280°C[1]. Specific data from thermogravimetric analysis (TGA), which would detail the exact decomposition temperature and profile, is not readily available in public literature. Therefore, caution should be exercised when heating GLDA at or near its melting point, as decomposition may occur.

Q2: What are the expected decomposition products of GLDA at high temperatures?

A2: Under fire conditions, GLDA is expected to decompose and may emit toxic fumes. The hazardous decomposition products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sodium oxide[1]. The formation of these products indicates the breakdown of the organic structure of the molecule at elevated temperatures.

Q3: Can GLDA be used in applications exceeding its melting point?

A3: It is generally not recommended to use a compound above its melting point if thermal stability is required, as this is often near the onset of decomposition. Without specific TGA data to confirm the temperature at which significant weight loss begins, exceeding 280°C could lead to sample degradation, off-gassing of hazardous fumes, and unpredictable changes in the material's properties.

Q4: How can I determine the precise thermal stability of the GLDA sample I am using?

A4: To determine the exact thermal stability profile of your specific GLDA sample, it is highly recommended to perform a thermogravimetric analysis (TGA). This will provide a TGA curve showing the temperature at which weight loss occurs, indicating the onset of decomposition.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Sample discoloration (yellowing/browning) upon heating.	Onset of thermal decomposition.	Reduce the operating temperature. Consider performing a TGA to determine the decomposition onset.
Unexpected gas evolution or pressure build-up in a closed system.	Decomposition of GLDA, releasing gaseous byproducts like CO, CO ₂ , and NO _x .	Immediately and safely vent the system in a well-ventilated area. Cease the experiment and re-evaluate the temperature parameters. Ensure the experimental setup is not heated in a completely sealed container.
Change in sample pH after heating.	Formation of acidic or basic decomposition products.	Analyze the sample to identify the byproducts. The formation of sodium oxide would lead to a more basic solution upon dissolution in water.
Inconsistent experimental results at high temperatures.	Partial decomposition of GLDA is altering its chemical properties and performance.	Verify the thermal stability of GLDA under your specific experimental conditions using TGA. Ensure the temperature is uniform and does not exceed the stability limit.

Thermal Properties Data

Parameter	Value	Source
Melting Point	280°C (literature)	[1]
Decomposition Temperature	Not available	-
Hazardous Decomposition Products	Carbon oxides, nitrogen oxides (NO _x), sodium oxide	[1]

Experimental Protocols

Thermogravimetric Analysis (TGA) of Tetrasodium Glutamate Diacetate

Objective: To determine the thermal stability and decomposition profile of a solid sample of GLDA.

Materials:

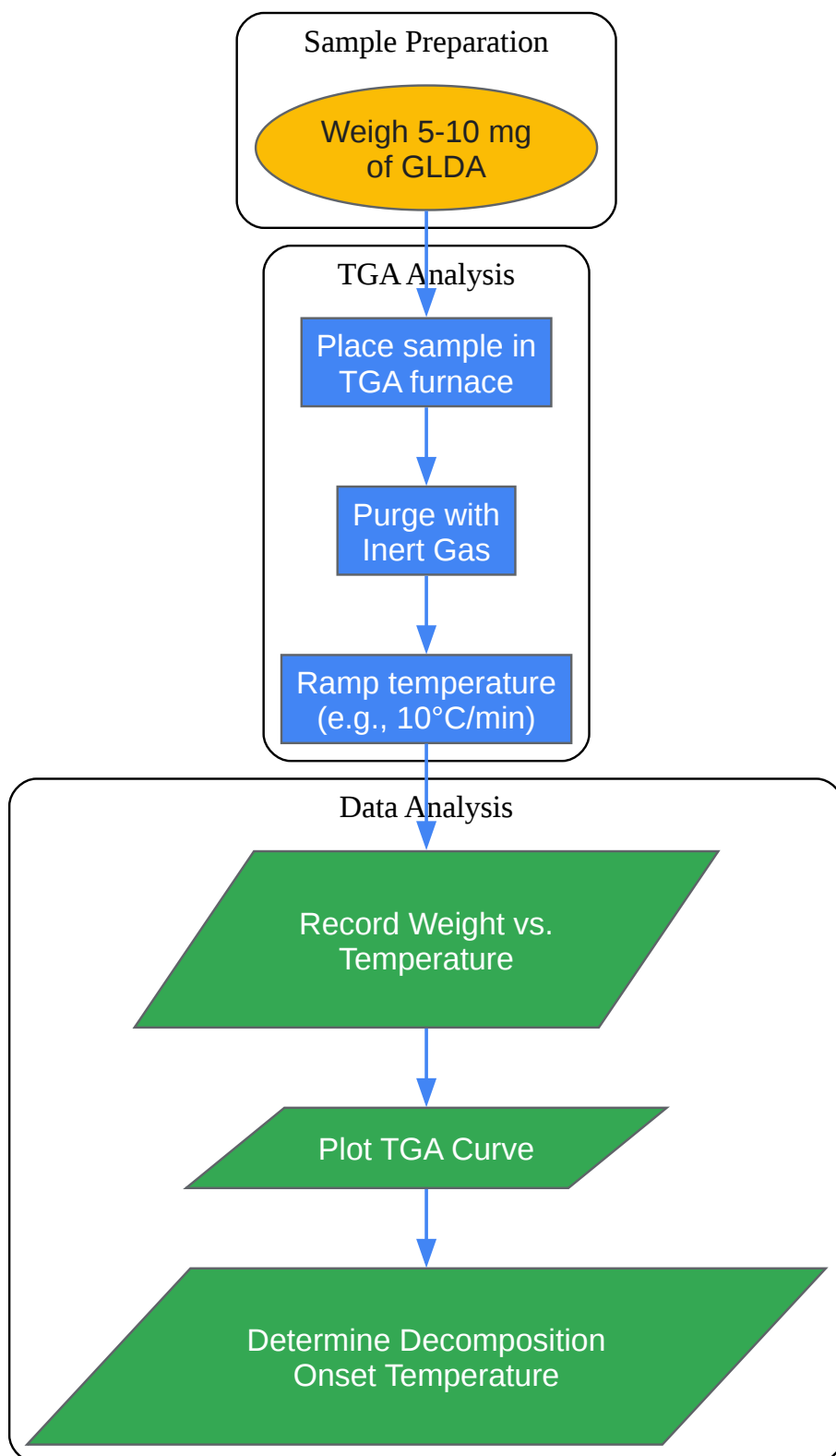
- Thermogravimetric Analyzer (TGA)
- High-purity nitrogen gas (or other inert gas)
- Oxygen or air (for oxidative decomposition studies)
- TGA sample pans (e.g., alumina, platinum)
- Microbalance
- GLDA powder sample (5-10 mg)

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the GLDA powder into a clean, tared TGA sample pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at a starting temperature (e.g., 30°C).

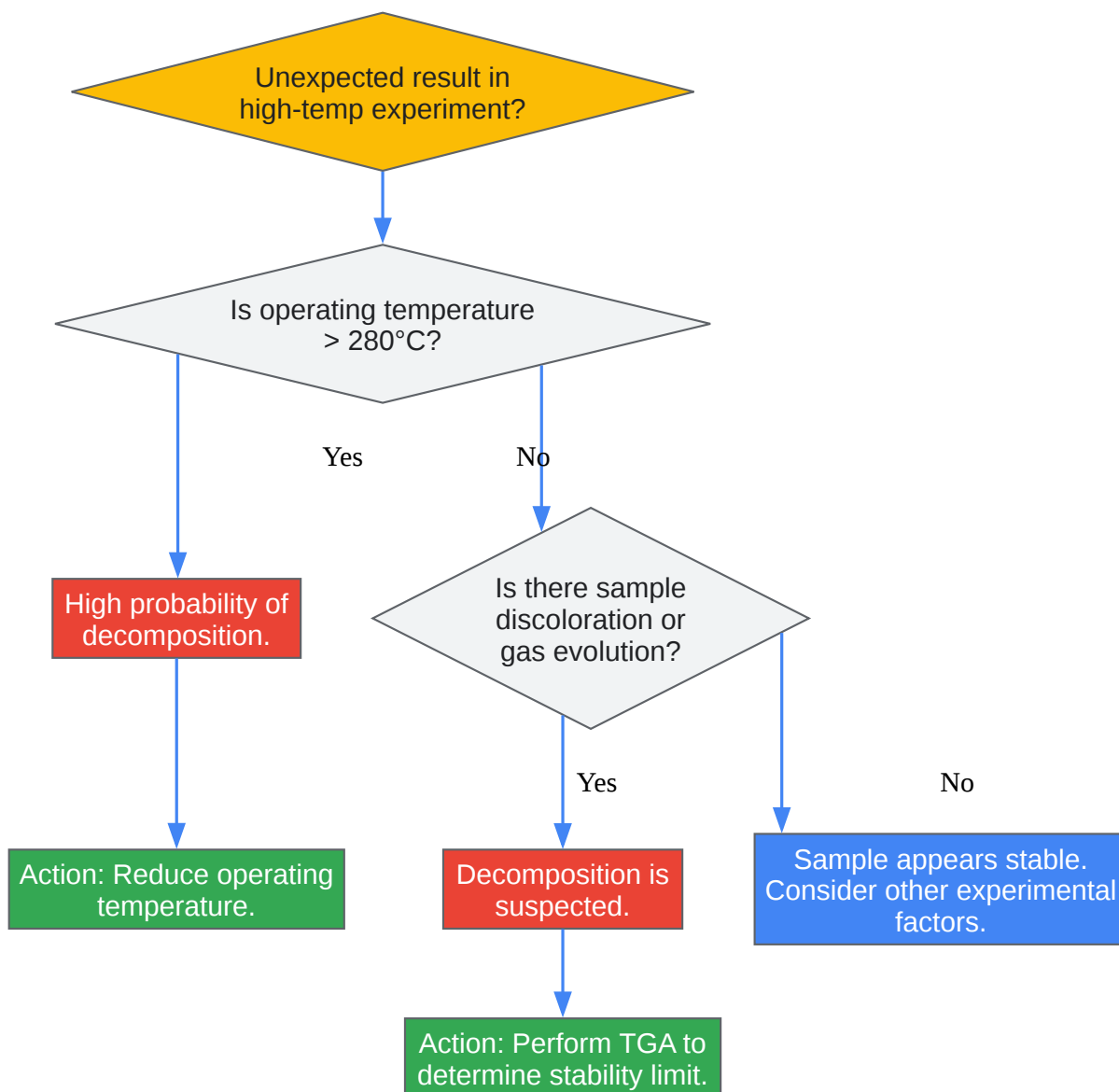
- Ramp the temperature at a constant heating rate (e.g., 10°C/min) to a final temperature well above the expected decomposition range (e.g., 600°C).
- Data Acquisition: Record the sample weight as a function of temperature.
- Analysis:
 - Plot the percentage of initial weight versus temperature to obtain the TGA curve.
 - Determine the onset of decomposition, which is the temperature at which significant weight loss begins.
 - The derivative of the TGA curve (DTG curve) can be plotted to identify the temperatures of maximum decomposition rates.

Visualizations



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Caption: Experimental workflow for assessing the thermal stability of GLDA using TGA.



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References

- 1. Tetrasodium Glutamate Diacetate SDS MSDS of Manufacturers Exporters [aadhunikindustries.com]
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